

The Critical Role of Stereochemistry: Decoding the Identity

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Compound of Interest

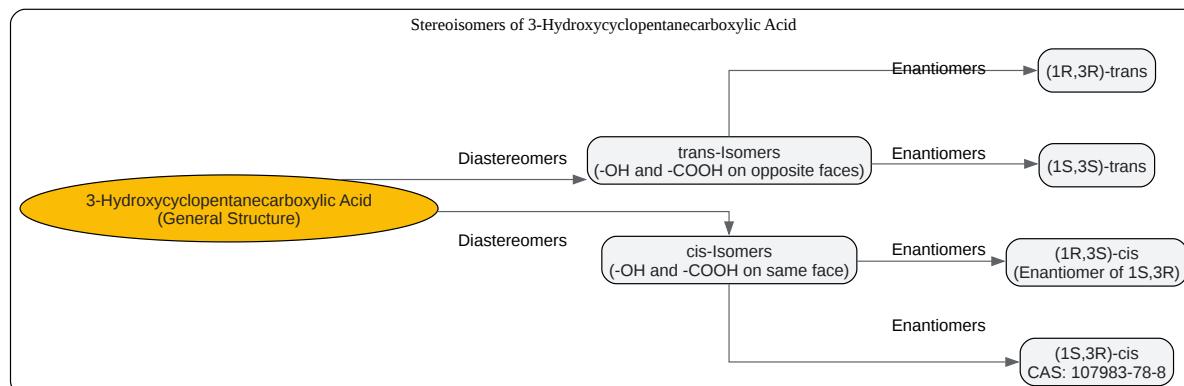
Compound Name: 3-Hydroxycyclopentanecarboxylic acid

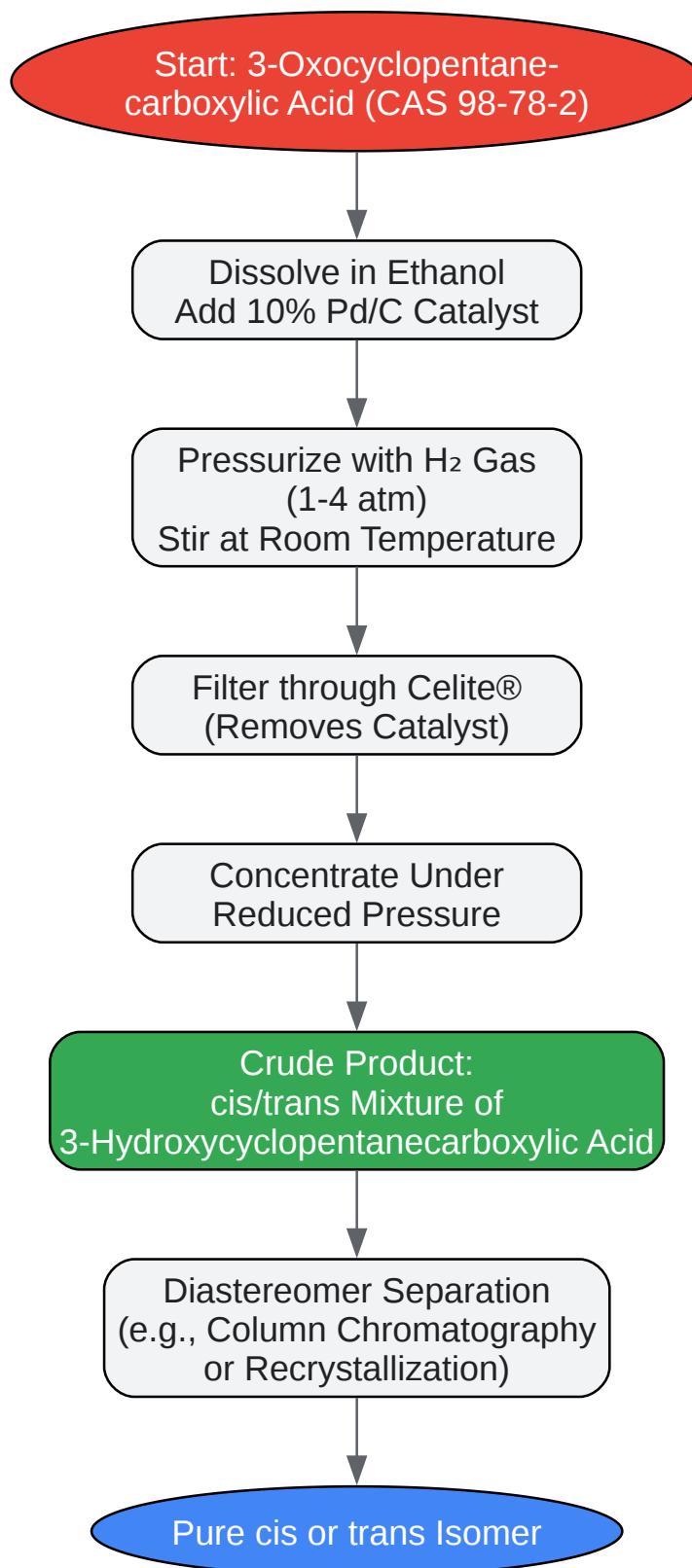
Cat. No.: B173774

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The structure of **3-hydroxycyclopentanecarboxylic acid** contains two stereocenters at positions 1 and 3 of the cyclopentane ring. This gives rise to four possible stereoisomers, which can be grouped into two diastereomeric pairs (cis and trans) and their respective enantiomers. The spatial orientation of the hydroxyl (-OH) and carboxylic acid (-COOH) groups dictates the molecule's shape, reactivity, and, crucially, its interaction with chiral biological systems like enzymes and receptors. Consequently, referencing this compound without specifying its stereochemistry is ambiguous and can lead to significant errors in research and development.

The most reliable method for unambiguous identification is the CAS number. Different isomers have been assigned unique identifiers, which are essential for procurement, regulatory documentation, and scientific literature searches.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com